

Guidelines for the Application of "Research Use Only" Recainam Hydrochloride

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Compound of Interest

Compound Name: *Recainam Hydrochloride*

Cat. No.: *B1220514*

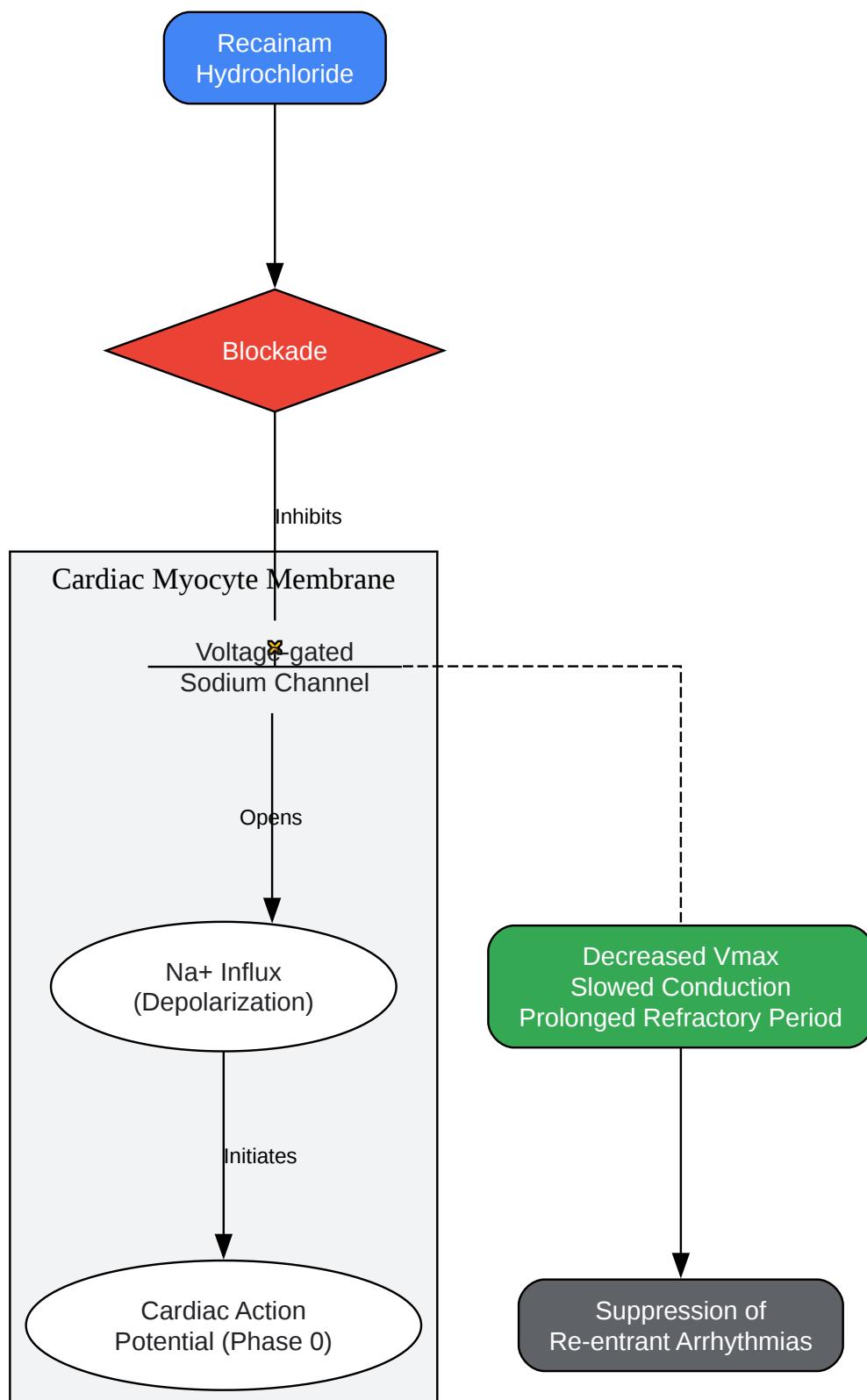
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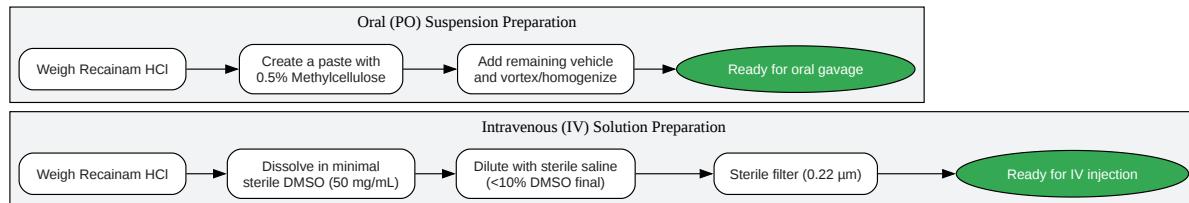
For Researchers, Scientists, and Drug Development Professionals

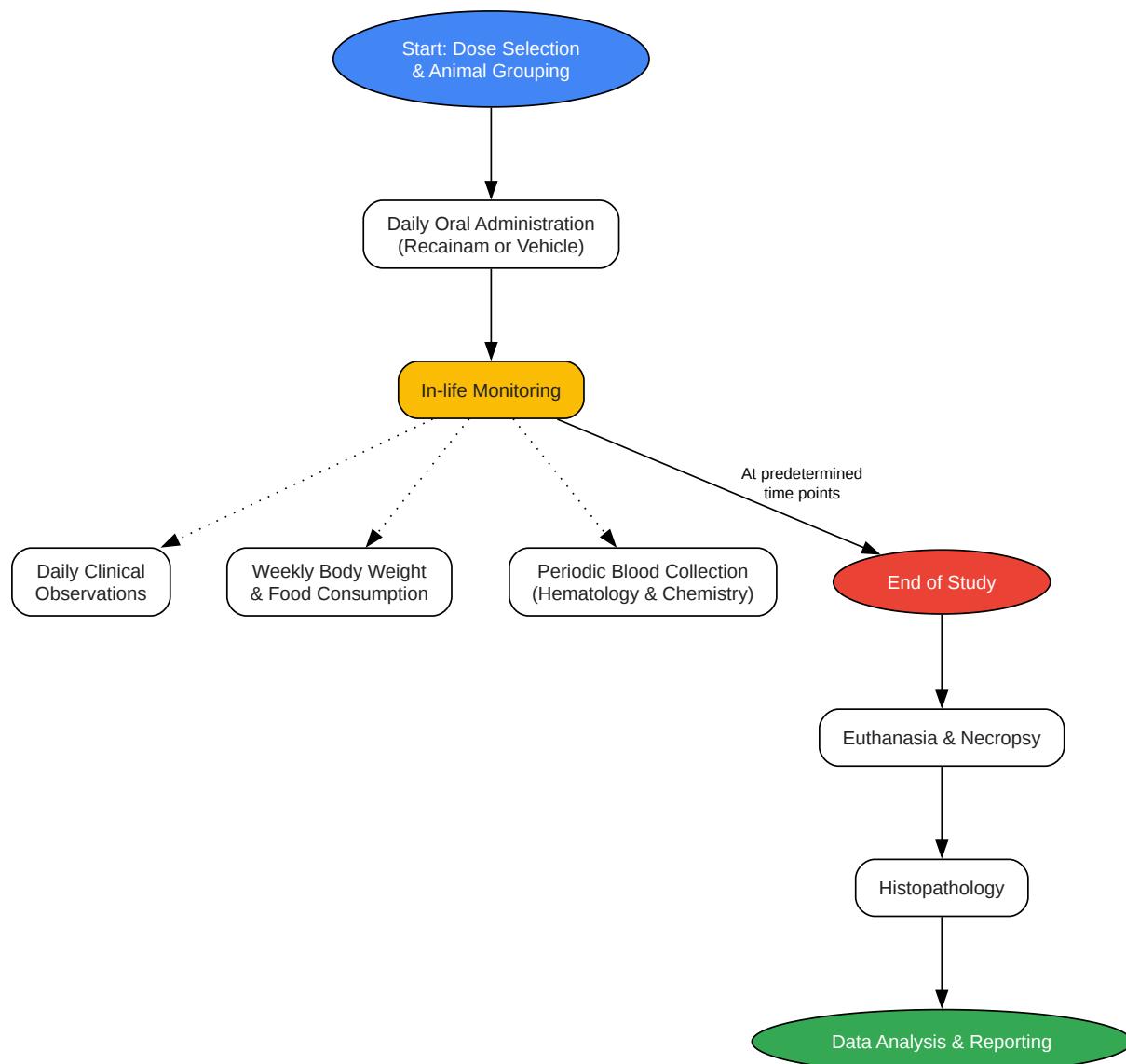
These application notes provide comprehensive guidelines for the research use of **Recainam hydrochloride**. This document is intended for investigational use only and is not for diagnostic or therapeutic procedures.[\[1\]](#)

Introduction and Mechanism of Action

Recainam is a Class I antiarrhythmic agent that has been investigated for its effectiveness in managing ventricular arrhythmias.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its primary mechanism of action is the blockade of sodium channels in cardiac myocytes.[\[2\]](#)[\[4\]](#) By binding to the open or inactivated state of the sodium channel, Recainam slows the influx of sodium ions during phase 0 of the cardiac action potential. This action leads to a decrease in the maximum rate of depolarization (Vmax) and slows conduction velocity in cardiac tissue. The prolongation of the refractory period by Recainam can suppress re-entrant arrhythmias.[\[1\]](#)





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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. benchchem.com [benchchem.com]
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